

# An In-Depth Technical Guide to Methallyl Cyanide (CAS 4786-19-0)

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## Compound of Interest

Compound Name: *Methallyl cyanide*

Cat. No.: *B1617766*

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## Abstract

This technical guide provides a comprehensive overview of **methallyl cyanide** (CAS 4786-19-0), also known as 3-methyl-3-butenenitrile. It covers its chemical and physical properties, spectroscopic data, synthesis, purification, and analytical methods. Additionally, this guide explores its potential applications, particularly as a chemical intermediate, and discusses its biological activity and toxicology. The information is presented to be a valuable resource for professionals in research, development, and drug discovery.

## Introduction

**Methallyl cyanide**, with the chemical formula  $C_5H_7N$ , is an unsaturated aliphatic nitrile.<sup>[1]</sup> Its structure, featuring both a terminal double bond and a nitrile group, makes it a versatile building block in organic synthesis. This guide aims to consolidate the available technical information on **methallyl cyanide** to support its use in laboratory and industrial settings.

## Chemical and Physical Properties

**Methallyl cyanide** is a colorless to clear yellow liquid with a pungent odor.<sup>[1][2]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Methallyl Cyanide**

Property	Value	Reference(s)
CAS Number	4786-19-0	<a href="#">[1]</a>
Molecular Formula	C <sub>5</sub> H <sub>7</sub> N	<a href="#">[1]</a>
Molecular Weight	81.12 g/mol	<a href="#">[1]</a>
Appearance	Colorless to clear yellow liquid	<a href="#">[2]</a>
Boiling Point	126 °C at 760 mmHg	<a href="#">[1]</a>
Density	0.816 g/cm <sup>3</sup>	<a href="#">[1]</a>
Flash Point	37.3 °C	<a href="#">[1]</a>
Refractive Index	1.411	<a href="#">[1]</a>
Vapor Pressure	11.9 mmHg at 25 °C	<a href="#">[1]</a>
Solubility	No data available	<a href="#">[1]</a>

## Spectroscopic Data

The structural characterization of **methallyl cyanide** is supported by various spectroscopic techniques. The key spectral data are summarized in the following tables.

Table 2: <sup>1</sup>H NMR Spectral Data (Data for the related 2-methyl-3-butenenitrile)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
5.72	m	1H	-CH=
5.39	m	2H	=CH <sub>2</sub>
3.25	q	1H	-CH(CN)-
1.35	d	3H	-CH <sub>3</sub>

Table 3: <sup>13</sup>C NMR Spectral Data

Chemical Shift (ppm)	Assignment
136.5	=CH-
118.5	CN
117.8	=CH <sub>2</sub>
31.5	-CH(CN)-
19.2	-CH <sub>3</sub>

Table 4: Infrared (IR) Spectroscopy Data

Wavenumber (cm <sup>-1</sup> )	Interpretation
~2250	C≡N stretch
~1645	C=C stretch
~3080, ~2980	C-H stretches (sp <sup>2</sup> and sp <sup>3</sup> )

Table 5: Mass Spectrometry (MS) Data

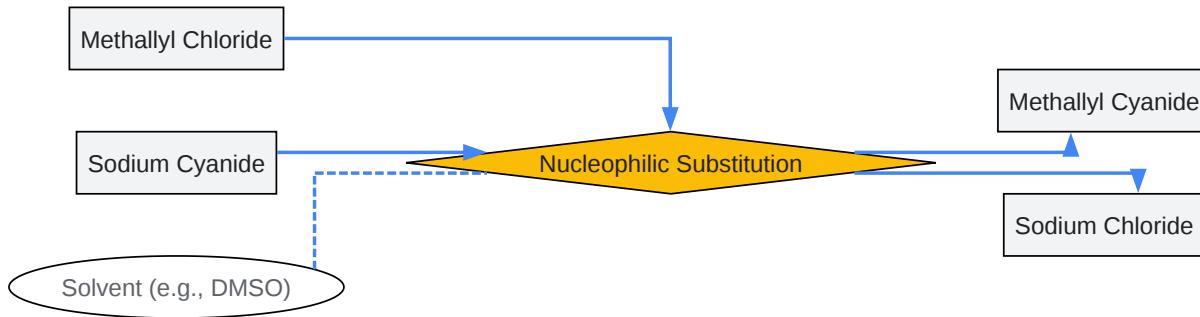
m/z	Interpretation
81	[M] <sup>+</sup> (Molecular Ion)
66	[M - CH <sub>3</sub> ] <sup>+</sup>
54	[M - HCN] <sup>+</sup>
41	[C <sub>3</sub> H <sub>5</sub> ] <sup>+</sup> (Allyl cation)

## Synthesis and Purification

### Synthesis

While a specific detailed protocol for the synthesis of **methallyl cyanide** is not readily available in the reviewed literature, a common method for preparing similar allyl nitriles is the reaction of

the corresponding allyl halide with a metal cyanide. A plausible synthetic route for **methallyl cyanide** is the reaction of methallyl chloride with sodium cyanide.



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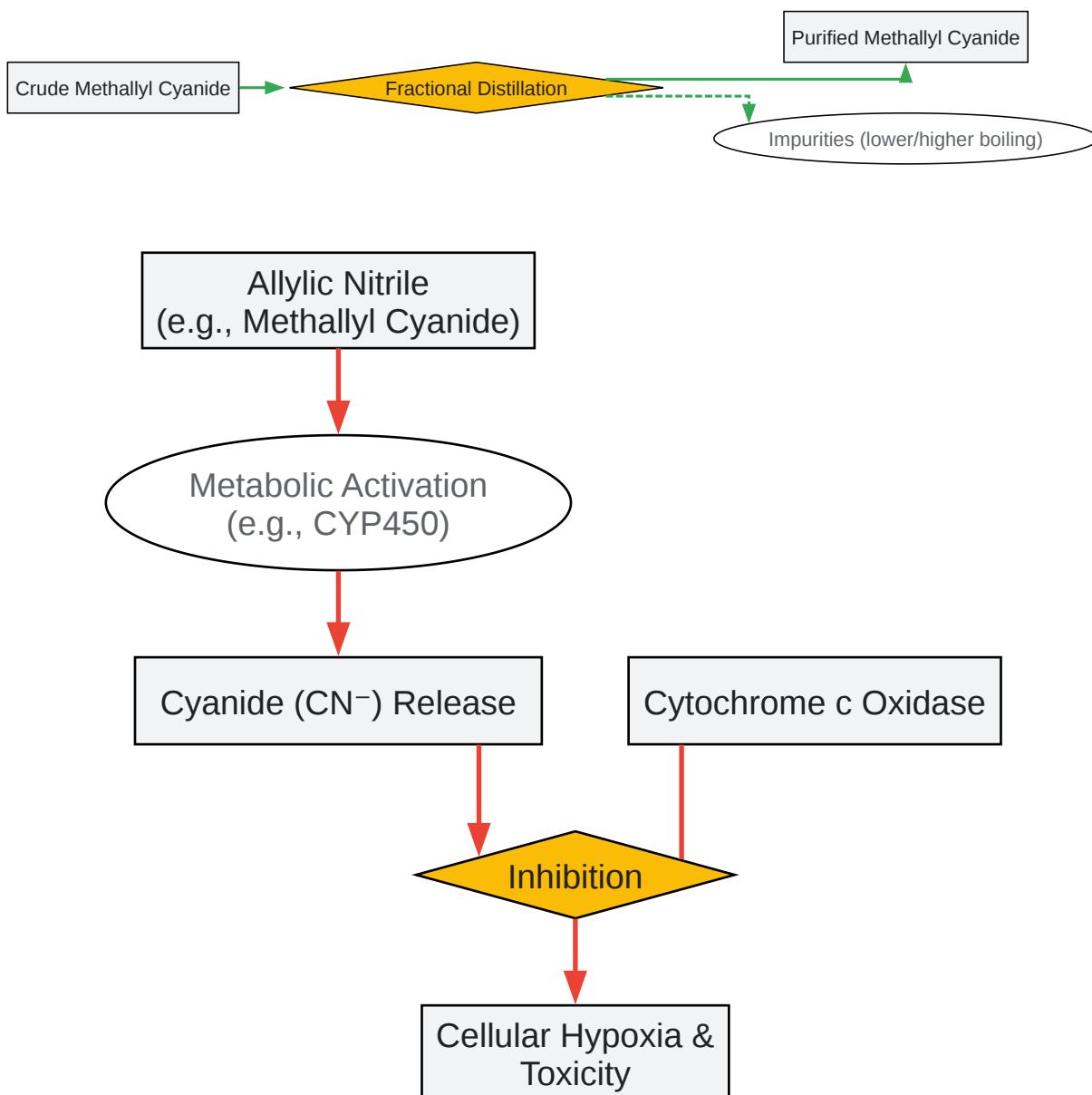
A plausible synthesis route for **methallyl cyanide**.

Experimental Protocol (General Procedure):

- In a well-ventilated fume hood, a reaction flask equipped with a magnetic stirrer, reflux condenser, and dropping funnel is charged with sodium cyanide and a suitable solvent (e.g., dimethyl sulfoxide).
- Methallyl chloride is added dropwise to the stirred suspension at a controlled temperature.
- After the addition is complete, the reaction mixture is heated to drive the reaction to completion.
- The reaction is monitored by a suitable analytical technique (e.g., GC-MS).
- Upon completion, the mixture is cooled, and the product is isolated by extraction and purified.

## Purification

Crude **methallyl cyanide** can be purified by fractional distillation to remove unreacted starting materials and byproducts.

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## References

- 1. Studies on the mechanism of acute toxicity of nitriles in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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